

Proper Disposal Procedures for BR-1 (Bromine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BR-1**

Cat. No.: **B1192330**

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **BR-1**, also known as Bromine (CAS No. 7726-95-6). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to these guidelines is critical due to the hazardous nature of Bromine, which is highly corrosive, toxic, and a strong oxidizer.[1][2][3]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all necessary personal protective equipment (PPE) is worn and that the work area is properly equipped.

- Personal Protective Equipment (PPE):
 - Gloves: Nitrile or neoprene gloves are required. Always inspect gloves for integrity before use and practice proper removal techniques to avoid skin contact.[1] Dispose of contaminated gloves as hazardous waste.[4]
 - Eye Protection: Chemical splash goggles and a face shield are mandatory.[1][5]
 - Respiratory Protection: Work must be conducted in a certified laboratory chemical fume hood.[1][5] For spills or situations with potential for vapor exposure, a NIOSH/MSHA approved respirator or a self-contained breathing apparatus (SCBA) is necessary.[5][6]
 - Protective Clothing: A fully buttoned lab coat and a complete chemical-resistant suit are required.[1][4]

- Engineering Controls:
 - All work with Bromine must be performed within a properly functioning and certified laboratory chemical fume hood.[1][5]
 - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][6]

Quantitative Data Summary

The following table summarizes key quantitative data related to Bromine exposure limits and toxicity.

Data Point	Value	Species	Reference
Occupational Exposure Limits			
DOSH TWA	0.1 ppm	N/A	Washington State Department of Labor & Industries
DOSH STEL	0.3 ppm	N/A	Washington State Department of Labor & Industries
NIOSH TWA	0.1 ppm	N/A	National Institute for Occupational Safety and Health
NIOSH STEL	0.3 ppm	N/A	National Institute for Occupational Safety and Health
ACGIH TWA	0.1 ppm	N/A	American Conference of Governmental Industrial Hygienists
ACGIH STEL	0.2 ppm	N/A	American Conference of Governmental Industrial Hygienists
Toxicological Data			
Oral LD50	2,600 mg/kg	Rat	[1]
Oral LD50	3,100 mg/kg	Mouse	[1]
Oral LD50	4,160 mg/kg	Rabbit	[1]
Inhalation LC50	2700 mg/m ³	Rat	[7]
Inhalation LC50	2900 mg/m ³	Mouse	[7]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%.

Step-by-Step Disposal Protocol for Waste Bromine

This protocol outlines the procedures for the safe disposal of waste Bromine in a laboratory setting.

Waste Collection

- Waste Bromine, both in its pure form and in solutions, must be collected in a designated, compatible, and properly labeled hazardous waste container.[\[1\]](#)
- The container must be sealable and airtight.[\[1\]](#)
- A "Dangerous Waste" or "Hazardous Waste" label must be affixed to the container as soon as the first waste is added.[\[1\]](#)[\[5\]](#)
- Incompatible Materials: Store waste Bromine away from incompatible materials, which include:
 - Reducing agents
 - Alkali metals and powdered metals (e.g., aluminum, iron, copper)
 - Organic materials, combustibles, aldehydes, ketones, and alcohols
 - Amines, amides, phenols, and ammonia
 - Azides and ozone[\[1\]](#)[\[5\]](#)
 - Bromine will also attack some plastics, rubber, and coatings.[\[1\]](#)[\[5\]](#) Do not store in polyethylene containers.[\[3\]](#)

Neutralization of Small Spills and Residues

For small spills or residual Bromine in containers, a neutralization step can be performed.

- Neutralizing Agent: Prepare a saturated aqueous solution of sodium thiosulfate. A common preparation involves dissolving at least 209g of sodium thiosulfate in 1L of water.[\[3\]](#)
- Procedure:

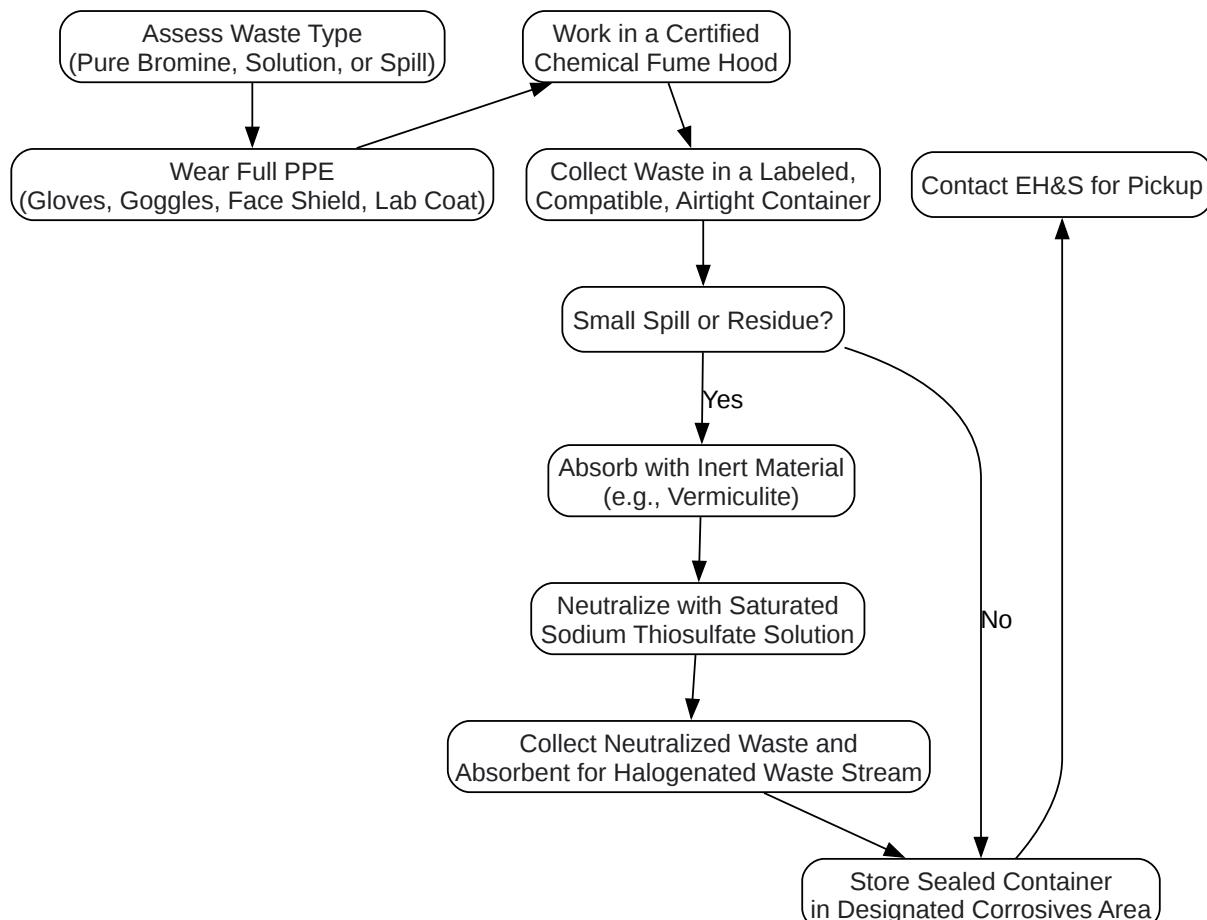
- Absorb the spilled Bromine with an inert, dry material such as vermiculite, spill pads, or dry sand.[1][5][8] Do not use sawdust or other combustible absorbents.[5]
- Carefully place the absorbent material into a suitable, closed container for disposal as hazardous waste.[1][4]
- Rinse the spill area or the empty container with the saturated sodium thiosulfate solution to neutralize any remaining Bromine.[8]
- Collect the neutralizing rinse in a suitable, closed container for disposal in the halogenated waste stream.[8]

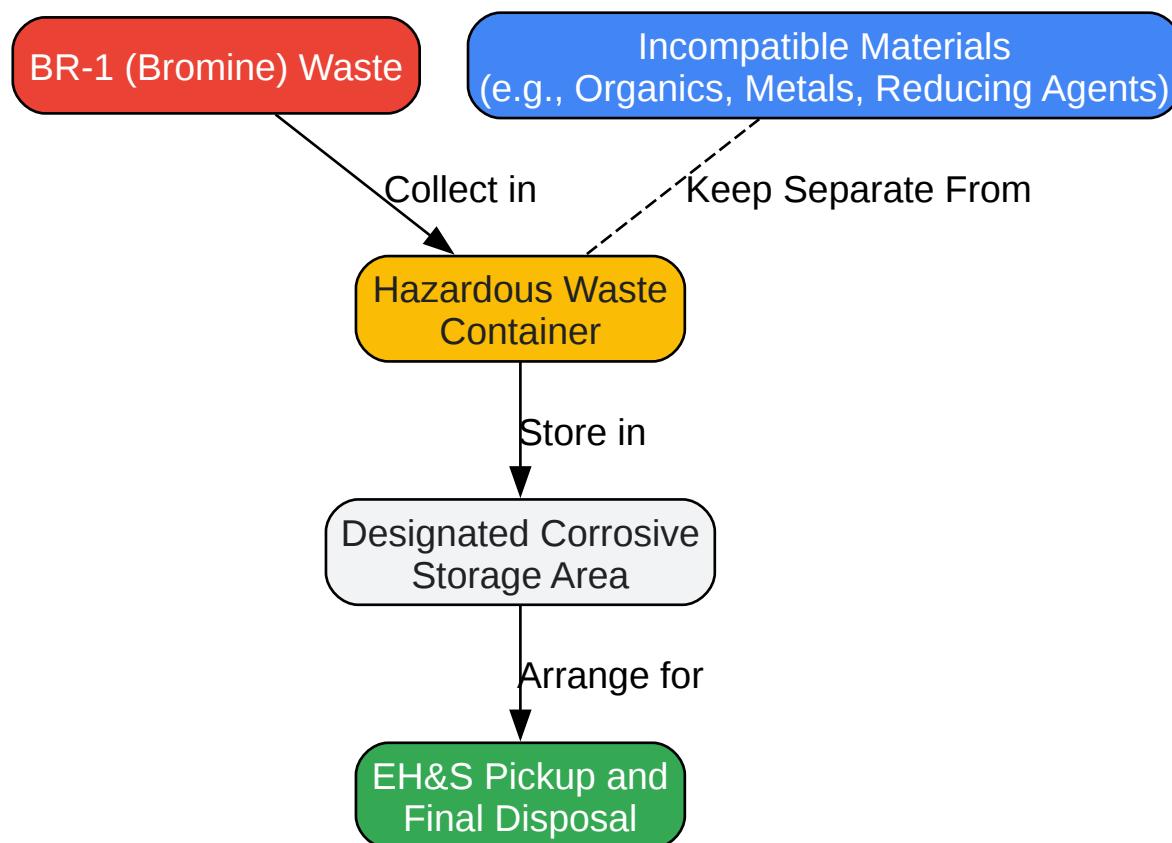
Final Disposal

- Once the waste container is full or no longer in use, ensure the hazardous waste label is completely filled out.[1]
- Store the sealed container in a designated, cool, dry, and well-ventilated corrosives storage area, away from direct sunlight and incompatible materials.[4][5]
- Contact your institution's Environmental Health & Safety (EH&S) or equivalent department to arrange for pickup and disposal.[5] In the United States, follow the guidelines from the Environmental Protection Agency (EPA) and your state's Department of Environmental Protection (DEP).[9]
- Discharge of Bromine into drains or the environment must be strictly avoided.[4][6]

Experimental Workflow and Logical Relationships

The following diagrams illustrate the decision-making process and the procedural workflow for the proper disposal of **BR-1** (Bromine).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 2. tatachemicals.com [tatachemicals.com]
- 3. www-s3-live.kent.edu [www-s3-live.kent.edu]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. ipo.rutgers.edu [ipo.rutgers.edu]
- 6. fishersci.com [fishersci.com]
- 7. seastarchemicals.com [seastarchemicals.com]

- 8. chamberlandresearch.com [chamberlandresearch.com]
- 9. nj.gov [nj.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for BR-1 (Bromine)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1192330#br-1-proper-disposal-procedures\]](https://www.benchchem.com/product/b1192330#br-1-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com